

In-Depth Technical Guide: Safety Precautions and Handling of Ferric Acetylacetonate Powder

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Compound of Interest

Compound Name: *Ferric acetylacetonate*

Cat. No.: *B1310628*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and handling procedures for **ferric acetylacetonate** powder to ensure a safe laboratory environment. The information is compiled from multiple safety data sheets and chemical databases, presenting a thorough overview for professionals in research and development.

Hazard Identification and Classification

Ferric acetylacetonate, a dark red powder, is classified as a hazardous substance.^[1] The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[2][3][4][5]}
- Eye Irritation (Category 2A): Causes serious eye irritation.^{[2][3][4][5][6]}
- Skin Irritation: May cause skin irritation.^{[1][2]}
- Respiratory Irritation: May cause respiratory system irritation.^{[1][7]}

Some sources also indicate potential for being harmful in contact with skin and toxic if inhaled.^[2] It is crucial to handle this compound with appropriate care to minimize exposure risks.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ferric acetylacetonate** is provided in the table below for easy reference.

Property	Value
Appearance	Dark red powder
Molecular Formula	C ₁₅ H ₂₁ FeO ₆
Molecular Weight	353.17 g/mol [2][4][6]
Melting Point	180 - 182 °C (decomposes)[3][6][8]
Boiling Point	110 °C at 2 mm Hg[8][9]
Solubility in Water	2 g/L at 20 °C[8]
Solubility in Organic Solvents	Soluble in toluene, ethanol, benzene, chloroform, and acetone.[9]
Vapor Pressure	2.6 hPa at 110 °C[8][9]
Autoignition Temperature	160 °C[8]
Density	5.24 g/cm ³ at 25 °C[3][9]

Risk Assessment and Control Workflow

The following diagram illustrates a logical workflow for assessing and controlling the risks associated with handling **ferric acetylacetonate** powder.



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Caption: Risk assessment and control workflow for **ferric acetylacetonate**.

Experimental Protocols for Safe Handling and Storage

Adherence to strict protocols is essential when working with **ferric acetylacetonate** powder.

Engineering Controls

- Ventilation: Always handle **ferric acetylacetonate** powder in a well-ventilated area.[\[3\]](#)[\[4\]](#)[\[6\]](#)
Local exhaust ventilation, such as a chemical fume hood, is required where the powder is handled to minimize inhalation of dust.[\[1\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses with side-shields that conform to EN166 (EU) or NIOSH (US) standards.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Skin Protection:
 - Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use and use proper glove removal technique to avoid skin contact.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Lab Coat: A lab coat or a protective suit should be worn to prevent skin contact.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges.[\[3\]](#)[\[4\]](#) Respirators must be used in accordance with a respiratory protection program that meets OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European standard EN 149.[\[10\]](#)

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the work area (preferably a fume hood) is clean and uncluttered.

- Dispensing: Avoid the formation and dispersal of dust during weighing and transferring the powder.[3][4][6] Use dry, clean-up procedures and avoid generating dust.[1][7]
- General Hygiene: Do not eat, drink, or smoke in the work area.[7][8] Wash hands thoroughly with soap and water after handling and before breaks.[3][4][6]

Storage

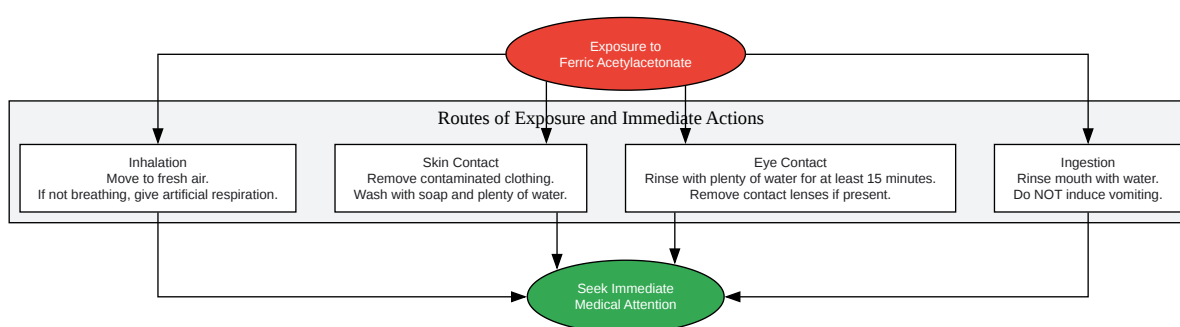
- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[3][6]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[9]

Emergency Procedures

In the event of an emergency, follow the appropriate first-aid and spill response protocols.

First-Aid Measures

The following diagram outlines the immediate first-aid response for different routes of exposure to **ferric acetylacetonate**.



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Caption: First-aid response for **ferric acetylacetonate** exposure.

- In case of inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[3\]](#)[\[6\]](#)[\[10\]](#)
- In case of skin contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water. Consult a physician.[\[3\]](#)[\[6\]](#)[\[10\]](#)
- In case of eye contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)[\[10\]](#)
- If swallowed: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician.[\[3\]](#)[\[6\]](#)[\[10\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)[\[6\]](#)
- Specific Hazards: Combustion may produce carbon oxides and iron oxides.[\[3\]](#)[\[8\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[3\]](#)[\[4\]](#)[\[6\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 4.2 to avoid contact with the powder and inhalation of dust.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Environmental Precautions: Prevent the powder from entering drains, sewers, or waterways.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Containment and Cleaning Up:
 - Sweep up the spilled material without creating dust.[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - Place the collected material in a suitable, closed, and labeled container for disposal.[\[3\]](#)[\[4\]](#)[\[6\]](#)

- Clean the spill area thoroughly.

Disposal Considerations

All waste materials must be handled in accordance with local, state, and federal regulations.[1]

Dispose of the container and unused contents in an approved waste disposal plant.[3]

Toxicological and Ecological Information

- Carcinogenicity: **Ferric acetylacetonate** is not classified as a carcinogen by IARC, ACGIH, or NTP.[3][4][6]
- Aquatic Toxicity: The substance is considered harmful to aquatic organisms.[1]

This technical guide is intended to provide comprehensive safety information. It is not a substitute for a thorough understanding of the material's properties and the implementation of a robust safety program. Always refer to the most current Safety Data Sheet (SDS) for **ferric acetylacetonate** before use.

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